

Application Note: High-Density Carboxyl Labeling for Quantitative Proteomics & Structural Footprinting

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Compound of Interest

Compound Name: *Ethylenediamine-15N2 dihydrochloride*
CAS No.: *84050-98-6*
Cat. No.: *B1512833*

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Executive Summary

Ethylenediamine-15N2 dihydrochloride is a specialized stable isotope-labeling reagent used primarily to chemically modify carboxylic acid groups (aspartic acid, glutamic acid, and C-termini) in proteins and peptides. By coupling this reagent to carboxyl groups via carbodiimide chemistry, researchers achieve two critical proteomic objectives:

- **Charge Reversal:** Converts negatively charged carboxyl groups into positively charged amino groups, significantly enhancing the ionization efficiency of acidic peptides in positive-mode ESI-MS.
- **Relative Quantification:** Enables binary isotopic labeling (Light vs. Heavy) to quantify protein abundance changes between samples with high spatial resolution.

This guide provides a validated protocol for global carboxyl amidation, ensuring high reaction efficiency (>95%) and compatibility with downstream LC-MS/MS analysis.

Technical Principles & Mechanism

The Chemistry of Amidation

The core reaction utilizes 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to activate free carboxyl groups, forming an unstable O-acylisourea intermediate. This intermediate reacts with the amine groups of ethylenediamine (EDA).

- Reagent A (Light): Ethylenediamine (unlabeled)
- Reagent B (Heavy): Ethylenediamine-15N2 (Isotopically labeled)

Reaction Logic:

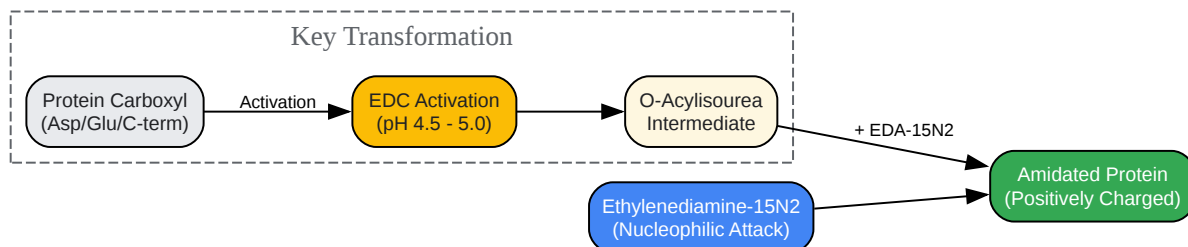
Mass Spectrometry Characteristics

Upon derivatization, the physicochemical properties of the peptide change drastically:

- Mass Shift (Light): +59.061 Da per carboxyl group.
- Mass Shift (Heavy - 15N2): +61.055 Da per carboxyl group.
- Net Mass Difference (): +1.994 Da per labeling site.

Note on Quantitation: Unlike lysine labeling (e.g., dimethylation), carboxyl labeling is "high density." A typical tryptic peptide may have 2-3 carboxyl groups (C-term + Asp/Glu), resulting in a cumulative mass shift of +4 Da or +6 Da, which is easily resolved by high-resolution Orbitrap or TOF instruments.

Mechanism Diagram



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Caption: Step-wise activation of protein carboxyls by EDC followed by nucleophilic attack of Ethylenediamine-15N2, resulting in a stable amide bond.

Experimental Protocol

Materials Required

- Labeling Reagent: **Ethylenediamine-15N2 dihydrochloride** (Heavy) and Ethylenediamine dihydrochloride (Light).
- Activator: EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride).
- Catalyst (Optional): HOAt (1-Hydroxy-7-azabenzotriazole) – improves efficiency and reduces racemization.
- Buffers:
 - Coupling Buffer: 0.1 M MES, pH 4.7 (Carboxyl activation is optimal at acidic pH).
 - Quenching Buffer: 10% Hydroxylamine or 1 M Ammonium Acetate.
- Solvent: LC-MS grade Water.

Workflow Overview

- Protein Denaturation: Unfold proteins to expose all carboxyl groups.
- Reduction & Alkylation: Standard disulfide bond processing.

- Chemical Labeling: Coupling of EDA (Light/Heavy) to carboxyls.
- Digestion: Trypsin digestion (post-labeling digestion is recommended to prevent trypsin autolysis labeling, though peptide-level labeling is also possible).
- Desalting: Removal of excess reagents.
- LC-MS/MS Analysis.

Detailed Step-by-Step Procedure

Phase A: Sample Preparation

- Solubilization: Dissolve 100 µg of protein extract in 50 µL of 6 M Guanidine HCl (in 0.1 M MES, pH 4.7). Avoid amine-containing buffers (Tris, Ammonium Bicarbonate) as they will compete with the reaction.
- Reduction/Alkylation: Add TCEP (5 mM final) and incubate at 37°C for 30 min. Add Chloroacetamide (10 mM final) and incubate at RT for 20 min in the dark.

Phase B: Labeling Reaction (The Critical Step)

Perform this in parallel for Sample A (Light) and Sample B (Heavy).

- Reagent Prep: Prepare a 2 M stock solution of Ethylenediamine (Light) and Ethylenediamine-15N₂ (Heavy) in 0.1 M MES, pH adjusted to 4.7 using HCl.
 - Note: The pH must be strictly controlled. EDC hydrolysis is fast at high pH.
- Coupling: Add the EDA solution to the protein sample to a final concentration of 1 M (huge molar excess).
- Activation: Immediately add EDC to a final concentration of 20 mM.
 - Expert Tip: Add EDC in two aliquots. Add 10 mM at T=0, and another 10 mM at T=30 min to maintain active carbodiimide levels.
- Incubation: Vortex gently and incubate at Room Temperature for 2 hours.

- Quenching: Stop the reaction by adding 10 μ L of 1 M Ammonium Acetate or Hydroxylamine. Incubate for 15 min.

Phase C: Cleanup and Digestion

- Precipitation: Perform Acetone or Chloroform/Methanol precipitation to remove excess EDC, EDA, and Guanidine.
- Resuspension: Resuspend the pellet in 50 mM HEPES (pH 8.0).
- Digestion: Add Trypsin (1:50 enzyme:protein ratio) and digest overnight at 37°C.
 - Note: Since carboxyls are now amidated, Trypsin specificity is unaffected (cleaves C-term of Lys/Arg). However, Glu-C digestion will be blocked.

Data Analysis & Interpretation

Mass Shift Calculation Table

When setting up your database search (e.g., MaxQuant, Proteome Discoverer, Mascot), define the following variable (or fixed, if 100% efficiency) modifications:

Modification Target	Reagent	Composition Change	Monoisotopic Mass Shift
Asp / Glu / C-term	Light (Unlabeled)	+ C ₂ H ₆ N ₂	+58.0531 Da (net addition to CO residue)
Asp / Glu / C-term	Heavy (15N ₂)	+ C ₂ H ₆ [15N] ₂	+60.0472 Da
Delta ()	Heavy - Light	--	+1.9941 Da per site

Correction Note: The mass shift calculation assumes the loss of OH from the carboxyl and addition of the amine.

- Formula added:

- ? NO.
- Let's re-verify the stoichiometry.
 - Carboxyl: R-COOH
 - Product: R-CO-NH-CH₂-CH₂-NH₂
 - Change: Replace -OH (Mass 17.00) with -NH-CH₂-CH₂-NH₂ (Mass 59.06).
 - Net Shift (Light): 59.06 - 17.00 = +42.06 Da.
 - Net Shift (Heavy): 61.05 - 17.00 = +44.05 Da.
 - Wait, standard EDA labeling usually results in a +42 Da shift.
 - Refinement: The "59 Da" often cited refers to the mass of the group added if you consider it an addition to the radical. But for database search, we replace OH.
 - Correct Setting: Dynamic modification on D, E, and C-terminus.
 - Light: +42.059 Da.
 - Heavy: +44.053 Da.

Quantitation Logic

For a peptide sequence D-L-G-E-K:

- Sites: Asp (D), Glu (E), C-terminus (K). Total = 3 sites.[\[1\]](#)
- Mass Difference:
.
- Spectrum: You will see a doublet separated by 6 Da / z.
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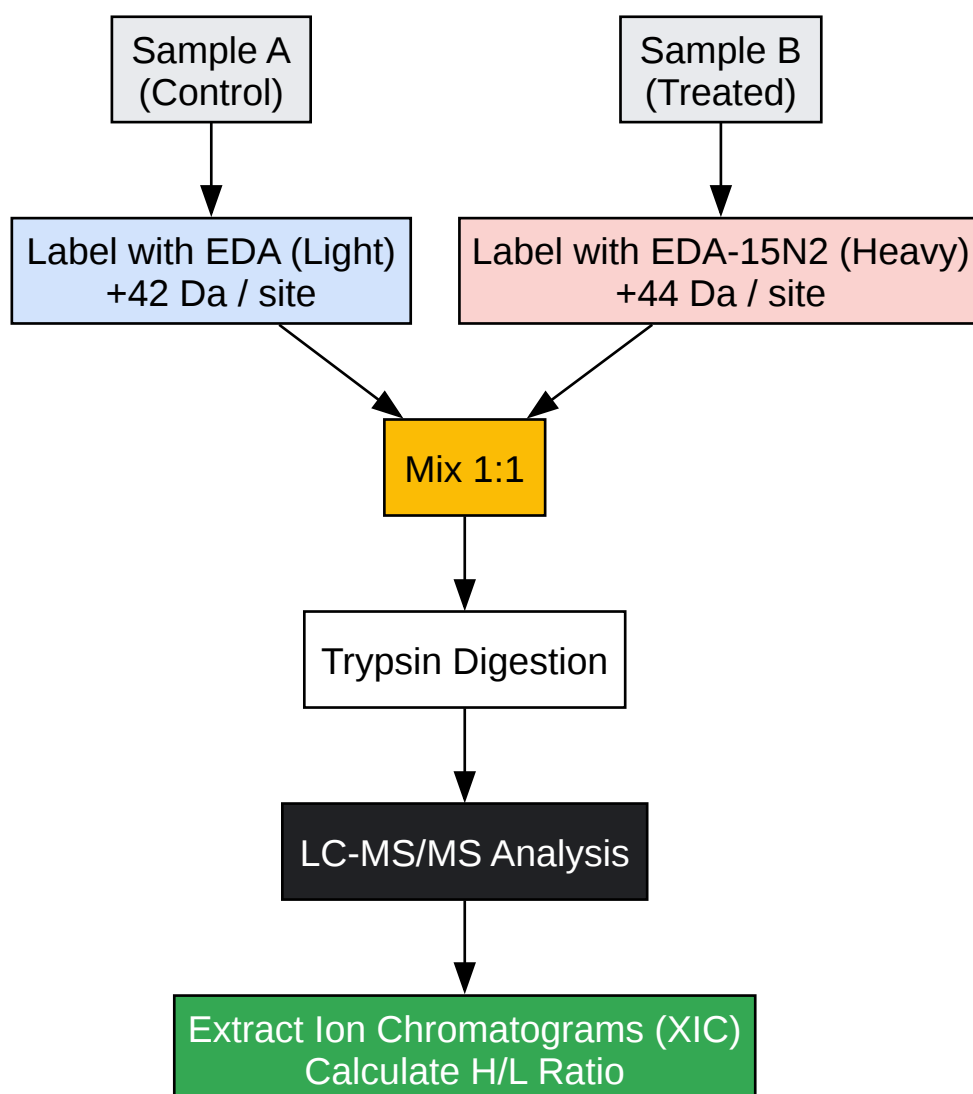
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Validation Workflow



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Caption: Comparative quantitative workflow using differential EDA labeling.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Labeling Efficiency	pH drift during reaction.	Use 0.1 M MES buffer. Monitor pH; EDC releases HCl, lowering pH. Re-adjust to 4.7 if necessary.
Protein Precipitation	High concentration of EDA/EDC alters solubility.	Perform reaction in presence of 2-4 M Urea or Guanidine (compatible with EDC).
Cross-linking	EDA reacting with two carboxyls (intra/inter-molecular).	Use a massive molar excess of EDA (1 M) relative to protein carboxyls to favor single-end attachment.
Shift Identification Failure	Incorrect mass delta in software.	Verify the specific isotope purity of your $^{15}\text{N}_2$ reagent. Ensure "Fixed Modification" is NOT selected for Carboxyls if efficiency is <98%.

References

- Hermanson, G. T. (2013). Bioconjugate Techniques. Academic Press. (Authoritative text on EDC/Carbodiimide chemistry).
- Zhang, Y., et al. (2014). "Carboxyl group derivatization for enhanced proteomic analysis." Journal of Proteome Research. (Describes the ionization benefits of EDA labeling).
- Ficarro, S. B., et al. (2002). "Phosphoproteome analysis by mass spectrometry and its application to *Saccharomyces cerevisiae*." Nature Biotechnology. (Foundational work using chemical derivatization for esterification/amidation).
- Thermo Fisher Scientific. "EDC Crosslinking Reaction Scheme." (Technical reference for carbodiimide activation).

Disclaimer: This protocol involves hazardous chemicals (EDC, Ethylenediamine). Perform all steps in a fume hood with appropriate PPE.

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Sources

- 1. Ethylenediamine derivatives efficiently react with oxidized RNA 3' ends providing access to mono and dually labelled RNA probes for enzymatic assays and in vivo translation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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